

Application Notes and Protocols for 16-Ketoestradiol Reference Standards

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Compound of Interest

Compound Name: 16-Ketoestradiol

Cat. No.: B023899

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the procurement, handling, and utilization of **16-Ketoestradiol** reference standards for research and development purposes. Detailed protocols for analytical quantification and biological activity assessment are included to ensure accurate and reproducible results.

Sourcing 16-Ketoestradiol Reference Standards

High-purity **16-Ketoestradiol** reference standards are critical for accurate analytical measurements and meaningful biological experiments. Several reputable suppliers specialize in the provision of such standards. When purchasing, it is essential to obtain a Certificate of Analysis (CoA) to verify the identity, purity, and concentration of the standard.

Table 1: Recommended Suppliers of **16-Ketoestradiol** Reference Standards

| Supplier | Product Name | CAS Number | Purity Specification | Formulation |
|-----------------|------------------|------------|--------------------------|-----------------------------|
| Cayman Chemical | 16-Ketoestradiol | 566-75-6 | ≥95% [1] | A solid [1] |
| MedChemExpress | 16-Ketoestradiol | 566-75-6 | Not specified | Not specified |
| APExBIO | 16-Ketoestradiol | 566-75-6 | High-purity | Not specified |

Overview of 16-Ketoestradiol

16-Ketoestradiol is an active metabolite of the endogenous estrogen, estrone.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is formed through the oxidation of the C-16 hydroxyl group of an estriol or 16-epiestriol intermediate.[\[1\]](#)[\[3\]](#) This metabolite has been shown to bind to both estrogen receptor α (ER α) and ER β , with IC50 values of 112.2 nM and 50.1 nM for the human receptors, respectively.[\[1\]](#)[\[3\]](#) Its role in estrogenic signaling pathways makes it a compound of interest in cancer research, endocrinology, and drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **16-Ketoestradiol** is provided below.

Table 2: Chemical and Physical Data for **16-Ketoestradiol**

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₁₈ H ₂₂ O ₃ [1] [4] |
| Molecular Weight | 286.4 g/mol [1] |
| CAS Number | 566-75-6 [4] |
| Appearance | Solid [5] |
| Solubility | Slightly soluble in DMSO, Ethanol, and Methanol [1] |
| Storage Temperature | -20°C [1] |

Experimental Protocols

Quantitative Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol outlines a method for the quantitative analysis of **16-Ketoestradiol** in biological samples, such as serum, using an LC-MS/MS system. The use of a stable isotope-labeled internal standard is recommended for optimal accuracy and precision.

Materials:

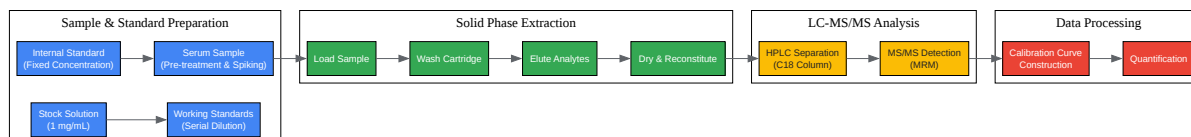
- **16-Ketoestradiol** reference standard
- Deuterated **16-Ketoestradiol** (or a suitable estrogen analog like d3-E3) as an internal standard (IS)[6]
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ultrapure water
- Solid Phase Extraction (SPE) cartridges (e.g., Agilent Bond Elut Plexa)[7]
- Serum sample

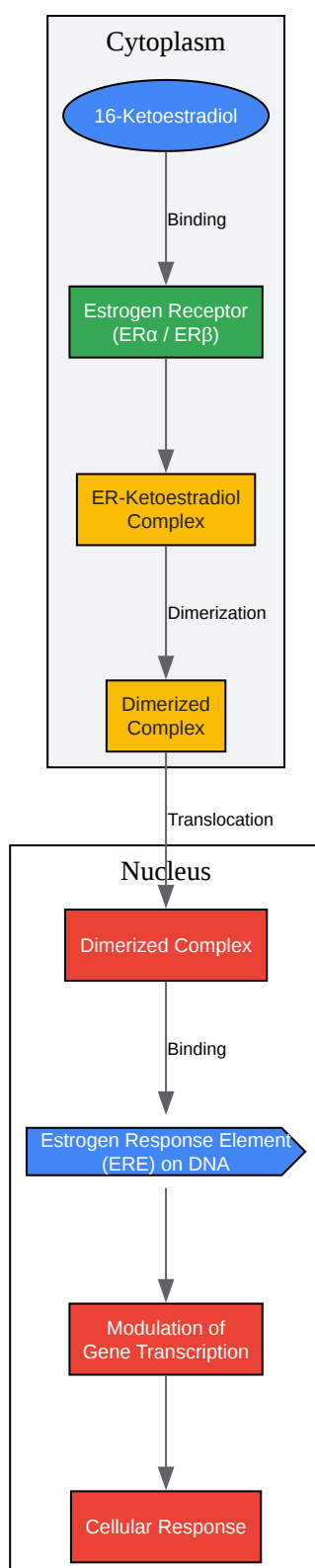
Protocol:

- Standard Stock Solution Preparation:
 - Accurately weigh a precise amount of the **16-Ketoestradiol** reference standard.
 - Dissolve in methanol to prepare a stock solution of 1 mg/mL.
 - Store the stock solution at -20°C.
- Working Standard and Internal Standard Preparation:

- Prepare a series of working standard solutions by serially diluting the stock solution with methanol to create a calibration curve (e.g., 1 pg/mL to 1000 pg/mL).^[2]
- Prepare a working solution of the internal standard at a fixed concentration (e.g., 10 ng/mL).
- Sample Preparation (Solid Phase Extraction):
 - To 100 µL of serum, add 400 µL of 0.5% formic acid in water.^[7]
 - Spike the sample with the internal standard solution.
 - Condition the SPE cartridge with methanol followed by water.^[8]
 - Load the pre-treated serum sample onto the cartridge.
 - Wash the cartridge with a low-organic solvent mixture (e.g., 10% methanol in water).^[8]
 - Elute the analytes with methanol.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.^[7]
 - Reconstitute the residue in a suitable volume of the initial mobile phase (e.g., 100 µL of 50:50 methanol/water).^[7]
- LC-MS/MS Analysis:
 - HPLC System: A system such as the Agilent InfinityLab or similar.^[7]
 - Column: A C18 reversed-phase column (e.g., Agilent InfinityLab Poroshell HPH-C8, 2.1 mm × 50 mm, 2.7 µm).^[7]
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate **16-Ketoestradiol** from other matrix components. A typical gradient might start at 30% B, increase to 95% B over 8 minutes, hold for 2 minutes, and then return to initial conditions.

- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in either positive or negative mode.
- Detection: Multiple Reaction Monitoring (MRM). The specific precursor and product ion transitions for **16-Ketoestradiol** and the internal standard should be optimized.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the working standards.
 - Determine the concentration of **16-Ketoestradiol** in the samples by interpolating their peak area ratios from the calibration curve.





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References

- 1. caymanchem.com [caymanchem.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. glpbio.com [glpbio.com]
- 4. 16-Ketoestradiol - Wikipedia [en.wikipedia.org]
- 5. 16-Ketoestradiol | C₁₈H₂₂O₃ | CID 66417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. agilent.com [agilent.com]
- 8. metabolomics.se [metabolomics.se]
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